

An In-depth Technical Guide to Trimethylolpropane Diallyl Ether (TMPDE)

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Compound of Interest

Compound Name: Trimethylolpropane diallyl ether

Cat. No.: B1266098

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Abstract

Trimethylolpropane diallyl ether (TMPDE) is a versatile chemical intermediate, primarily recognized for its role as a reactive crosslinking agent and modifier in polymer chemistry. Possessing both hydroxyl and allyl functionalities, TMPDE offers a unique combination of properties that are leveraged to enhance the performance of various resin systems. This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of TMPDE, with a focus on its utility in the development of advanced materials. Detailed experimental protocols and safety information are also included to support researchers in their practical applications of this compound.

Chemical Structure and Identification

Trimethylolpropane diallyl ether is structurally derived from trimethylolpropane, a triol, where two of the three hydroxyl groups are converted to allyl ethers. The remaining primary hydroxyl group is available for further chemical modification, such as esterification.

The IUPAC name for this compound is 2,2-bis(prop-2-enoxymethyl)butan-1-ol.[1][2]

Commercial grades of TMPDE are often a mixture containing the diallyl ether as the main component, along with smaller amounts of trimethylolpropane monoallyl ether and trimethylolpropane triallyl ether.[3][4][5]

Chemical Structure:

Caption: Chemical structure of **Trimethylolpropane Diallyl Ether**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2,2-bis(prop-2-enoxymethyl)butan-1-ol[1][2]
Synonyms	2,2-Bis(allyloxymethyl)-1-butanol, TMPDE
CAS Number	682-09-7
Molecular Formula	C ₁₂ H ₂₂ O ₃ [2][3]
Molecular Weight	214.30 g/mol [2]
SMILES	CCC(CO)(COCC=C)COCC=C[2]
InChIKey	BDKDHWPFRWPP-UHFFFAOYSA-N[2]

Physicochemical Properties

TMPDE is a colorless to light yellow, viscous liquid at room temperature.[3] Its physical and chemical properties are summarized in the table below.

Table 2: Physicochemical Properties of **Trimethylolpropane Diallyl Ether**

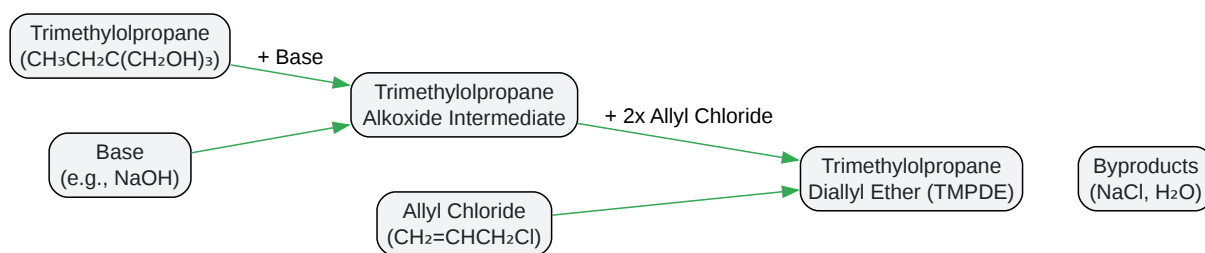
Property	Value	Reference(s)
Appearance	Colorless, transparent liquid	[3]
Boiling Point	135 °C at 13 mmHg	
Density	0.955 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.458	
Flash Point	113 °C (closed cup)	[6]
Viscosity	9-15 mPa·s at 23-25 °C	[3][7]
Water Solubility	Approx. 3-4.1 g/L at 20 °C	
Vapor Pressure	0.17-0.23 Pa at 25 °C	
logP	1.4 - 3.0 at 20-25 °C	
Hydroxyl Value	260-280 mg KOH/g	[3][7]

Synthesis of Trimethylolpropane Diallyl Ether

The primary industrial synthesis route for TMPDE is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of an allyl halide by the alkoxide of trimethylolpropane.

General Reaction Scheme

The synthesis is typically a two-step process occurring in a single pot. First, trimethylolpropane is reacted with a strong base, such as sodium hydroxide, to form the corresponding alkoxide. Subsequently, an allyl halide, most commonly allyl chloride, is added, which then undergoes an S_N2 reaction with the alkoxide to form the ether linkages. The reaction is often carried out in the presence of a solvent and may be facilitated by a phase-transfer catalyst.



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Caption: Williamson Ether Synthesis of TMPDE.

Detailed Experimental Protocols

Protocol 1: Synthesis using a Phase-Transfer Catalyst

This protocol is adapted from a patented method for high-purity TMPDE synthesis.^[4]

- **Reactor Setup:** Equip a 500 mL four-necked flask with a mechanical stirrer, thermometer, condenser, and a constant pressure dropping funnel.
- **Initial Charge:** Add 80 mL of 1,4-dioxane, 134 g (1 mol) of trimethylolpropane, and 7.16 g of PEG-6000 (as a phase-transfer catalyst) to the flask.
- **Dissolution:** Begin stirring and heat the mixture in a water bath until the solids are completely dissolved.
- **Base Addition:** Add 160 g (4 mol) of solid NaOH crystals to the solution.
- **Reaction Temperature:** Continue heating and maintain the reaction temperature at 80°C.
- **Allyl Chloride Addition:** Increase the stirring intensity and begin the dropwise addition of 168.3 g (2.2 mol) of allyl chloride.
- **Etherification:** After the addition is complete, continue stirring at 80°C for a specified time to ensure the etherification reaction goes to completion.

- **Workup and Purification:** Cool the reaction mixture to room temperature. The crude product is then subjected to reduced pressure distillation to recover the dioxane solvent and then the **trimethylolpropane diallyl ether** product at different temperatures. This method reports a TMPDE content of over 92%.^[4]

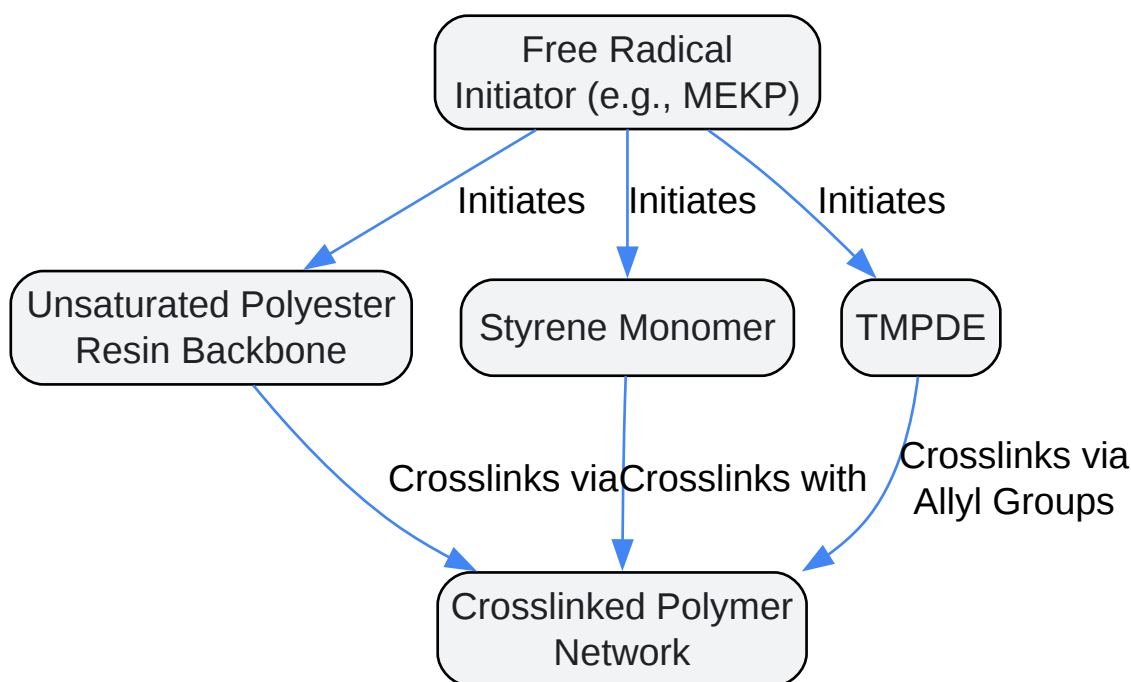
Applications in Materials Science

The dual functionality of TMPDE—the reactive allyl groups and the nucleophilic hydroxyl group—makes it a valuable component in various polymeric systems.

Unsaturated Polyester Resins (UPR)

A primary application of TMPDE is as a reactive diluent and air-drying agent in unsaturated polyester resins.^{[5][8]} The allyl ether groups facilitate curing in the presence of atmospheric oxygen, a process often inhibited in other systems. This "air-drying" capability is crucial for coatings and composites that cure at ambient temperatures. The incorporation of TMPDE into UPR formulations has been shown to:

- **Accelerate Curing:** It overcomes the oxygen inhibition that can slow down the free-radical polymerization at the surface of the resin.^[3]
- **Improve Surface Properties:** It leads to coatings with higher surface hardness, enhanced gloss, and better scratch resistance.^{[5][8][9]}
- **Enhance Durability:** The resulting crosslinked network exhibits improved resistance to corrosion and environmental degradation.^[3]



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Caption: Crosslinking role of TMPDE in UPR systems.

Other Resin Systems

Beyond UPRs, TMPDE is utilized in a range of other polymer systems:

- Alkyd and Polyurethane Resins: It is used to improve the drying characteristics and surface hardness of these coatings.^[5]
- UV-Curable Resins: In radiation-curing applications, TMPDE can reduce curing time and enhance the scratch resistance of the final product.^[3]
- Water-Based Resins: It helps to optimize the drying speed and durability of films formed from water-based resin systems.^[3]
- Adhesives and Composite Materials: TMPDE acts as a reactive diluent, improving adhesion and enhancing the mechanical properties of composites through effective crosslinking.

Safety and Handling

Trimethylolpropane diallyl ether requires careful handling due to its potential health effects.

Table 3: Hazard and Safety Information

Aspect	Recommendation	Reference(s)
Hazards	Causes skin irritation (H315) and serious eye irritation (H319). May cause respiratory irritation (H335).	[10]
Handling	Handle in a well-ventilated area. Wear suitable protective clothing, including chemical-impermeable gloves and safety goggles. Avoid contact with skin and eyes.	[6]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as oxidizing agents.	[6]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.	[6]
First Aid (Skin)	Remove contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, seek medical advice.	[6]
First Aid (Inhalation)	Move the person into fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.	[10]
Disposal	Dispose of contents/container in accordance with local,	

regional, national, and international regulations. Incineration is a recommended disposal method.

Conclusion

Trimethylolpropane diallyl ether is a multifunctional monomer with significant utility in the field of polymer and materials science. Its unique structure allows for the enhancement of various resin systems, leading to improved drying times, surface hardness, and overall durability. The well-established synthesis protocols and a clear understanding of its reactivity make TMPDE a valuable tool for researchers and professionals aiming to develop high-performance coatings, adhesives, and composite materials. Proper safety precautions are essential when handling this compound to mitigate potential health risks.

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